

An In-Depth Technical Guide to (2-(Difluoromethoxy)phenyl)boronic acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	(2-(Difluoromethoxy)phenyl)boronic acid
CAS No.:	947533-11-1
Cat. No.:	B591508

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

(2-(Difluoromethoxy)phenyl)boronic acid, a specialized organoboron compound, serves as a critical building block in modern organic synthesis and medicinal chemistry. Its unique structural features, particularly the difluoromethoxy group at the ortho position, impart distinct electronic properties that are highly valuable in the design of novel pharmaceuticals and functional materials. This guide provides a comprehensive overview of its chemical properties, a detailed experimental protocol for its synthesis, and insights into its applications, particularly in drug discovery.

Chemical and Physical Properties

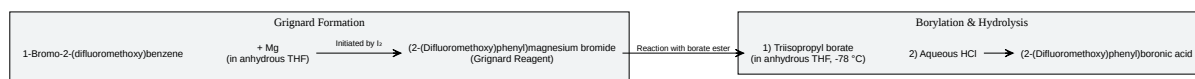
(2-(Difluoromethoxy)phenyl)boronic acid is a white to off-white solid. The key quantitative data for this compound are summarized in the table below.

Property	Value	Reference
CAS Number	947533-11-1	[1][2]
Molecular Formula	C ₇ H ₇ BF ₂ O ₃	[1][2]
Molecular Weight	187.94 g/mol	[1]
Purity	≥95%	[1][2]
MDL Number	MFCD09864668	[1]
Storage	Sealed refrigeration	[2]

Synthetic Protocol: A General Approach

The synthesis of arylboronic acids is most commonly achieved through the reaction of an organometallic intermediate (either an organolithium or a Grignard reagent) with a borate ester, followed by acidic hydrolysis.[3][4] The following protocol describes a plausible and widely used Grignard-based method for the synthesis of **(2-(Difluoromethoxy)phenyl)boronic acid**, adapted from established procedures for structurally similar fluorinated phenylboronic acids.[3][5][6]

Reaction Scheme:



[Click to download full resolution via product page](#)

*Synthetic pathway for **(2-(Difluoromethoxy)phenyl)boronic acid**.*

Materials:

- 1-Bromo-2-(difluoromethoxy)benzene

- Magnesium turnings
- Iodine (a single crystal)
- Anhydrous Tetrahydrofuran (THF)
- Triisopropyl borate
- 2 M Hydrochloric acid (HCl)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Ethyl acetate
- Hexanes
- Brine solution

Equipment:

- Three-neck round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer with a heating mantle
- Inert gas supply (Argon or Nitrogen)
- Dry ice/acetone bath

Procedure:

- Preparation of the Grignard Reagent:
 - A three-neck round-bottom flask, equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, is flame-dried under a stream of nitrogen to ensure all moisture is removed.

- Magnesium turnings (1.2 equivalents) are added to the flask, along with a single crystal of iodine to initiate the reaction.
- Anhydrous THF is added to cover the magnesium.
- A solution of 1-bromo-2-(difluoromethoxy)benzene (1.0 equivalent) in anhydrous THF is prepared and transferred to the dropping funnel.
- A small amount of the bromide solution is added to the magnesium suspension. The reaction is initiated, as indicated by the disappearance of the iodine color and gentle refluxing. The remainder of the bromide solution is then added dropwise, maintaining a gentle reflux.
- After the addition is complete, the mixture is stirred at room temperature for an additional 1-2 hours to ensure the complete formation of the Grignard reagent.
- Borylation:
 - The flask containing the Grignard reagent is cooled to -78 °C using a dry ice/acetone bath.
 - Triisopropyl borate (1.5 equivalents), dissolved in anhydrous THF, is added dropwise to the cold Grignard solution over 30 minutes, ensuring the internal temperature is maintained below -60 °C.
 - The reaction mixture is stirred at -78 °C for 2 hours and then allowed to warm to room temperature overnight with continuous stirring.
- Hydrolysis and Workup:
 - The reaction mixture is cooled in an ice bath, and 2 M aqueous HCl is slowly added to quench the reaction and hydrolyze the resulting boronate ester until the solution is acidic (pH $\approx$ 2).
 - The resulting biphasic mixture is transferred to a separatory funnel, and the organic layer is separated.
 - The aqueous layer is extracted three times with ethyl acetate.

- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure.
- Purification:
 - The crude product is purified by recrystallization from a mixture of hexanes and ethyl acetate to yield **(2-(Difluoromethoxy)phenyl)boronic acid** as a white to off-white solid.

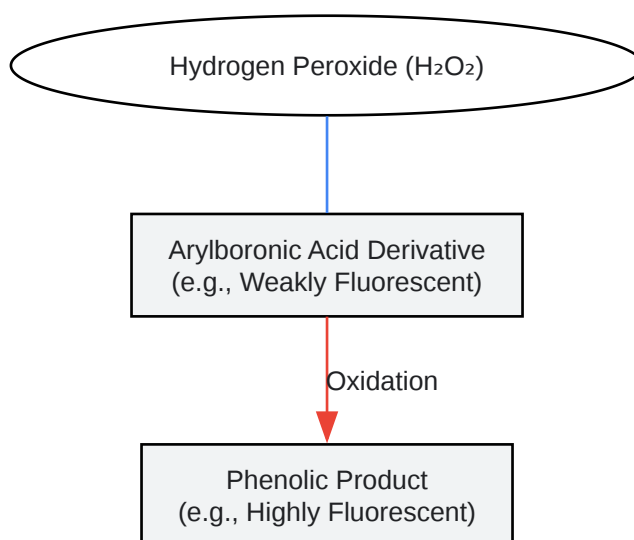
Applications in Drug Discovery and Research

Phenylboronic acids are versatile reagents in organic synthesis, most notably for their use in Suzuki-Miyaura cross-coupling reactions to form carbon-carbon bonds.^{[7][8]} The difluoromethoxy group in the target molecule can significantly influence its reactivity and the properties of the resulting products, making it an attractive building block in drug discovery.^[9]

Furthermore, phenylboronic acids are known to interact with diols, a property that has been exploited in the development of sensors for carbohydrates and reactive oxygen species (ROS).^[10] The interaction with ROS, such as hydrogen peroxide (H_2O_2), often leads to the oxidative cleavage of the carbon-boron bond, which can be harnessed to create a signaling response.^{[10][11]}

Signaling Pathway for a Generic Phenylboronic Acid-Based H_2O_2 Sensor:

The detection mechanism is based on the selective oxidation of the arylboronic acid by hydrogen peroxide to the corresponding phenol. This chemical transformation alters the electronic properties of the molecule, leading to a detectable change, such as a "turn-on" or "turn-off" fluorescence response.^[11]



[Click to download full resolution via product page](#)

H₂O₂ detection by a phenylboronic acid-based sensor.

This principle underpins the use of boronic acids in the development of diagnostic tools and for studying oxidative stress in biological systems. The unique electronic nature of the difluoromethoxy group in **(2-(Difluoromethoxy)phenyl)boronic acid** could be leveraged to fine-tune the sensitivity and reactivity of such sensor systems.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. boronpharm.com [boronpharm.com]
- 2. bidepharmatech.lookchem.com [bidepharmatech.lookchem.com]
- 3. benchchem.com [benchchem.com]
- 4. mdpi.com [mdpi.com]
- 5. 2,4-Difluorophenylboronic acid synthesis - chemicalbook [chemicalbook.com]
- 6. benchchem.com [benchchem.com]

- [7. Phenylboronic acid - Wikipedia \[en.wikipedia.org\]](#)
- [8. nbinnno.com \[nbinnno.com\]](#)
- [9. Merging Electron Deficient Boronic Centers with Electron-Withdrawing Fluorine Substituents Results in Unique Properties of Fluorinated Phenylboronic Compounds \[mdpi.com\]](#)
- [10. mdpi.com \[mdpi.com\]](#)
- [11. benchchem.com \[benchchem.com\]](#)
- To cite this document: BenchChem. [An In-Depth Technical Guide to (2-Difluoromethoxy)phenyl)boronic acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b591508/docs#an-in-depth-technical-guide-to-2-difluoromethoxy-phenyl-boronic-acid\]](https://www.benchchem.com/product/b591508/docs#an-in-depth-technical-guide-to-2-difluoromethoxy-phenyl-boronic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check